

Application Notes: Calcium Nitrate in Cement Hydration Acceleration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium nitrate hydrate

Cat. No.: B1591313

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1. Introduction

Calcium nitrate ($\text{Ca}(\text{NO}_3)_2$) is a widely utilized chemical admixture in the construction industry, primarily functioning as a setting and hardening accelerator for cement-based materials.[1] Its application is particularly beneficial in scenarios requiring rapid strength development, such as in cold weather concreting, precast concrete manufacturing, and 3D concrete printing.[1][2][3] Calcium nitrate accelerates the hydration reactions of cement, leading to reduced setting times and enhanced early-age compressive strength.[1][4] This document provides a detailed overview of its mechanism of action, application data, and standard testing protocols for researchers and materials scientists.


2. Mechanism of Action

Calcium nitrate accelerates cement hydration through a multi-faceted mechanism, primarily influencing the hydration of the main clinker phases, alite (C_3S) and tricalcium aluminate (C_3A). [3][5]

- **Increased Calcium Ion Concentration:** The dissolution of $\text{Ca}(\text{NO}_3)_2$ in the mix water increases the concentration of calcium ions (Ca^{2+}). This elevation in Ca^{2+} concentration accelerates the supersaturation of the pore solution with respect to calcium hydroxide (portlandite, CH). The resulting earlier precipitation of CH provides nucleation sites and triggers a more rapid hydration of alite (C_3S), the primary strength-contributing phase in Portland cement.[6]

- **Influence on Aluminate Hydration:** Calcium nitrate affects the hydration of C_3A . It enhances the formation of ettringite and can lead to the formation of a nitrate-containing AFm phase (nitrate-modified calcium aluminate hydrates).^{[2][3]} This process can also reduce the concentration of aluminum in the pore solution, which further contributes to the acceleration of alite hydration.^[2]
- **Antifreeze Properties:** In cold conditions, calcium nitrate acts as an antifreeze admixture by lowering the freezing point of the mix water, allowing hydration reactions to proceed at temperatures below 0°C .^[7]

```
// Relationships CaNO3 -> PoreSolution [label="Dissolves"]; H2O -> PoreSolution;  
PoreSolution -> CH_Precipitation [label="Promotes"]; C3S -> CSH_Formation [label="Hydrates  
to"]; CH_Precipitation -> CSH_Formation [label="Accelerates\nNucleation"]; C3A ->  
Al_Reduction [label="Reacts with Ca(NO3)2"]; Al_Reduction -> CSH_Formation  
[label="Accelerates C3S\nHydration"]; C3A -> AFm_Formation [label="Reacts with Ca(NO3)2"];  
CSH_Formation -> Strength; CSH_Formation -> Setting; }
```

 Caption: Mechanism of calcium nitrate in accelerating cement hydration.

3. Application Data

The effectiveness of calcium nitrate is dependent on its dosage, the cement composition, and the ambient curing temperature.^{[7][8]}

Table 1: Effect of Calcium Nitrate on Setting Time of Portland Cement Paste

Ca(NO ₃) ₂ Dosage (% by cement weight)	Curing Temperature (°C)	Reduction in Initial Setting Time	Reference
1%	20	~20%	[5][9]
1%	5	61 minutes (~21%)	[7]
2%	5	~58%	[7]
3%	5	~81%	[7]
1%	0	110 minutes (~34%)	[7]
2%	0	~56%	[7]
3%	0	~79%	[7]

| 3% | -5 | ~40% |[10] |

Table 2: Effect of Calcium Nitrate on Compressive Strength

Ca(NO ₃) ₂ Dosage (% by cement weight)	Curing Conditions	Age (days)	Compressive Strength Increase	Reference
1%	2 days at 5°C, then 20°C	2	34.1%	[7][10]
0.5%	2 days at 0°C, then 20°C	2	45.6%	[7]
3%	2 days at -5°C, then 20°C	28	Higher than reference cured at 20°C	[7]
3%	7 days at -10°C, then 20°C	7	2.8 times higher than control	[7]
1% (CPA1)	Cured at 20°C	7	27.6% (29 to 37 MPa)	[3]

| 1% (CPA1) | Cured at 20°C | 28 | 25.7% (35 to 44 MPa) |[3] |

4. Experimental Protocols


The following protocols outline standard procedures for evaluating the effect of calcium nitrate on cement properties.

4.1 Protocol 1: Determination of Setting Time (Vicat Apparatus)

This protocol is based on the EN 196-3 and IS:4031 (Part 5) standards to determine the initial and final setting times of cement paste.[7][11]

```
// Define nodes start [label="Start", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];
prep [label="1. Prepare Paste\n- 400g Cement\n- 0.85P Water*\n- Ca(NO3)2 dissolved in water", fillcolor="#4285F4", fontcolor="#FFFFFF"]; mix [label="2. Mix for 3-5 min\nStart stopwatch (t1)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; mould [label="3. Fill Vicat Mould\nLevel the surface", fillcolor="#4285F4", fontcolor="#FFFFFF"]; place [label="4. Place under Vicat Needle\n(1mm square needle)", fillcolor="#FBBC05", fontcolor="#202124"];
test_initial [label="5. Release needle every 2 min", fillcolor="#FBBC05", fontcolor="#202124"];
check_initial [label="Penetration > 5mm\nfrom bottom?", shape=diamond, fillcolor="#EA4335", fontcolor="#FFFFFF"]; record_initial [label="6. Record Time (t2)\nInitial Set Time = t2 - t1", fillcolor="#34A853", fontcolor="#FFFFFF"]; replace_needle [label="7. Replace Needle\n(with annular attachment)", fillcolor="#FBBC05", fontcolor="#202124"]; test_final [label="8. Gently apply needle\nto surface", fillcolor="#FBBC05", fontcolor="#202124"]; check_final [label="Needle makes impression\nbut attachment does not?", shape=diamond, fillcolor="#EA4335", fontcolor="#FFFFFF"]; record_final [label="9. Record Time (t3)\nFinal Set Time = t3 - t1", fillcolor="#34A853", fontcolor="#FFFFFF"]; end [label="End", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];
```

```
// Define edges start -> prep; prep -> mix [label="*P = Water for\nnormal consistency"]; mix -> mould; mould -> place; place -> test_initial; test_initial -> check_initial; check_initial -> test_initial [label="Yes"]; check_initial -> record_initial [label="No"]; record_initial -> replace_needle; replace_needle -> test_final; test_final -> check_final; check_final -> test_final [label="No"]; check_final -> record_final [label="Yes"]; record_final -> end; }
```

 Caption:
Workflow for determining cement setting time via Vicat test.

Methodology:


- Preparation: Determine the water required for normal consistency (P) of the cement. For the test, prepare a cement paste using 400 g of cement and a water quantity of 0.85P.[\[11\]](#) The required dosage of calcium nitrate should be pre-dissolved in the mixing water.[\[3\]](#)
- Mixing: Mix the paste for 3 to 5 minutes. Start a stopwatch at the moment water is added to the cement (t_1).[\[11\]](#)
- Moulding: Fill the Vicat mould with the paste, level the surface, and place it on a non-porous plate.[\[12\]](#)
- Initial Set: Place the mould under the Vicat apparatus fitted with the 1mm square needle. Gently lower the needle to the surface and release it.[\[11\]](#)
- Measurement: Repeat the needle release every 2-10 minutes. The initial setting time (t_2) is reached when the needle fails to penetrate the block to a point 5 to 7 mm from the bottom of the mould.[\[12\]](#)[\[13\]](#)
- Final Set: Replace the needle with one that has an annular attachment. The final setting time (t_3) is reached when the needle makes an impression on the surface, but the annular attachment does not.[\[11\]](#)[\[12\]](#)
- Calculation:
 - Initial Setting Time = $t_2 - t_1$
 - Final Setting Time = $t_3 - t_1$ [\[13\]](#)

4.2 Protocol 2: Determination of Compressive Strength

This protocol is based on standards such as EN 12390-3 for testing the compressive strength of hardened concrete specimens.[\[8\]](#)

```
// Define nodes start [label="Start", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];
design [label="1. Mix Design\n- Define w/c ratio, aggregate\n- Add Ca(NO3)2 to mix water",
fillcolor="#4285F4", fontcolor="#FFFFFF"]; mix [label="2. Mix Concrete", fillcolor="#4285F4",
```

```
fontcolor="#FFFFFF"]; cast [label="3. Cast Cubes\n(e.g., 100mm or 150mm)\nCompact in
layers", fillcolor="#4285F4", fontcolor="#FFFFFF"]; cure [label="4. Cure Specimens\n- Demould
after 24h\n- Cure under specified\nconditions (temp, humidity)", fillcolor="#FBBC05",
fontcolor="#202124"]; test_age [label="5. At Test Age (e.g., 2, 7, 28d)\nRemove from curing",
fillcolor="#FBBC05", fontcolor="#202124"]; prepare_test [label="6. Prepare for Testing\n-
Surface dry\n- Measure dimensions", fillcolor="#FBBC05", fontcolor="#202124"]; compress
[label="7. Place in Compression Machine\nApply load at constant rate\nuntil failure",
fillcolor="#EA4335", fontcolor="#FFFFFF"]; record [label="8. Record Max Load (F)",
fillcolor="#34A853", fontcolor="#FFFFFF"]; calculate [label="9. Calculate Strength\nStrength =
F / Area", fillcolor="#34A853", fontcolor="#FFFFFF"]; end [label="End", shape=ellipse,
fillcolor="#34A853", fontcolor="#FFFFFF"];
```

```
// Define edges start -> design; design -> mix; mix -> cast; cast -> cure; cure -> test_age;
test_age -> prepare_test; prepare_test -> compress; compress -> record; record -> calculate;
calculate -> end; }  Caption: Workflow for determining the compressive strength of concrete.
```

Methodology:

- **Mixture Preparation:** Prepare the concrete mixture according to a specified design, including cement, aggregates, water, and the desired dosage of calcium nitrate.[\[8\]](#)
- **Casting:** Cast the concrete into standard cube moulds (e.g., 100x100x100 mm or 150x150x150 mm).[\[8\]](#)[\[14\]](#) Compact the concrete thoroughly.
- **Curing:** Demould the specimens after 24 hours. Cure them under specified conditions. For studies involving low temperatures, specimens may be kept in a controlled chamber for an initial period (e.g., 2 days at -5°C) before being transferred to a standard water curing tank (e.g., 20°C) for the remaining duration.[\[7\]](#)[\[8\]](#)
- **Testing:** At the designated age (e.g., 2, 7, or 28 days), remove the cubes from curing and wipe them surface-dry.[\[14\]](#)
- **Measurement:** Place the cube in a compression testing machine and apply a continuous load at a constant rate until the specimen fails.[\[14\]](#)[\[15\]](#)
- **Calculation:** Record the maximum load applied (F). The compressive strength is calculated by dividing the maximum load by the cross-sectional area of the cube.

4.3 Protocol 3: Isothermal Calorimetry

Isothermal calorimetry is used to measure the heat of hydration, providing insight into the reaction kinetics.[16]

Methodology:

- **Sample Preparation:** Prepare a cement paste with a specific water-to-cement ratio (e.g., 0.5). The calcium nitrate is pre-dissolved in the mixing water.[16]
- **Mixing:** Mix the components externally, often with high-speed mixing to ensure homogeneity.
- **Measurement:** Place a precise amount of the fresh paste into an ampoule and insert it into the isothermal calorimeter (e.g., TAM Air).[16]
- **Data Acquisition:** Record the heat flow (in mW/g) and cumulative heat (in J/g) over a period of time, typically 72 hours or longer. The data reveals the timing and intensity of the main hydration peaks, showing the accelerating effect of the admixture.[6]

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